

4-Bromo-4'-heptylbiphenyl material safety data sheet (MSDS) information

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Compound of Interest

Compound Name: 4-Bromo-4'-heptylbiphenyl

Cat. No.: B1269900

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Technical Guide to the Material Safety of 4-Bromo-4'-heptylbiphenyl

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available safety information for **4-Bromo-4'-heptylbiphenyl**. It is intended for informational purposes for a technical audience and should not replace a formal risk assessment or the guidance of a qualified safety professional. Always consult the most current Safety Data Sheet (SDS) from your supplier before handling this chemical.

Chemical Identification and Physical Properties

4-Bromo-4'-heptylbiphenyl is a biphenyl derivative used in industrial and scientific research, particularly in the field of liquid crystals.^{[1][2]} Its identification and key physical and chemical properties are summarized below.

Property	Value	Source
Chemical Name	4-Bromo-4'-heptylbiphenyl	[1][2]
Synonyms	1-bromo-4-(4-heptylphenyl)benzene, 4-heptyl-4'-bromobiphenyl	[1]
CAS Number	58573-93-6	[2]
Molecular Formula	C ₁₉ H ₂₃ Br	[2]
Molecular Weight	331.30 g/mol	[2]
Appearance	White to almost white powder or crystals	[2]
Melting Point	92.0 to 95.0 °C	[2]
Purity	>97.0% (GC)	[2]
Solubility	Very faint turbidity in Toluene	[2]
Storage Temperature	Room temperature, recommended in a cool, dark place (<15°C)	[2]

Hazard Identification and Precautionary Measures

The specific hazards of **4-Bromo-4'-heptylbiphenyl** have not been fully characterized. However, based on available safety data sheets, general precautions for handling chemical substances of unknown toxicity should be strictly followed.

Pictograms:

(No specific GHS pictograms are available from the provided search results)

Signal Word:

(No specific signal word is available from the provided search results)

Hazard Statements:

(No specific hazard statements are available from the provided search results)

Precautionary Statements:

Users should adhere to standard laboratory safety practices, including the use of personal protective equipment and proper handling procedures.

Toxicological and Ecotoxicological Information

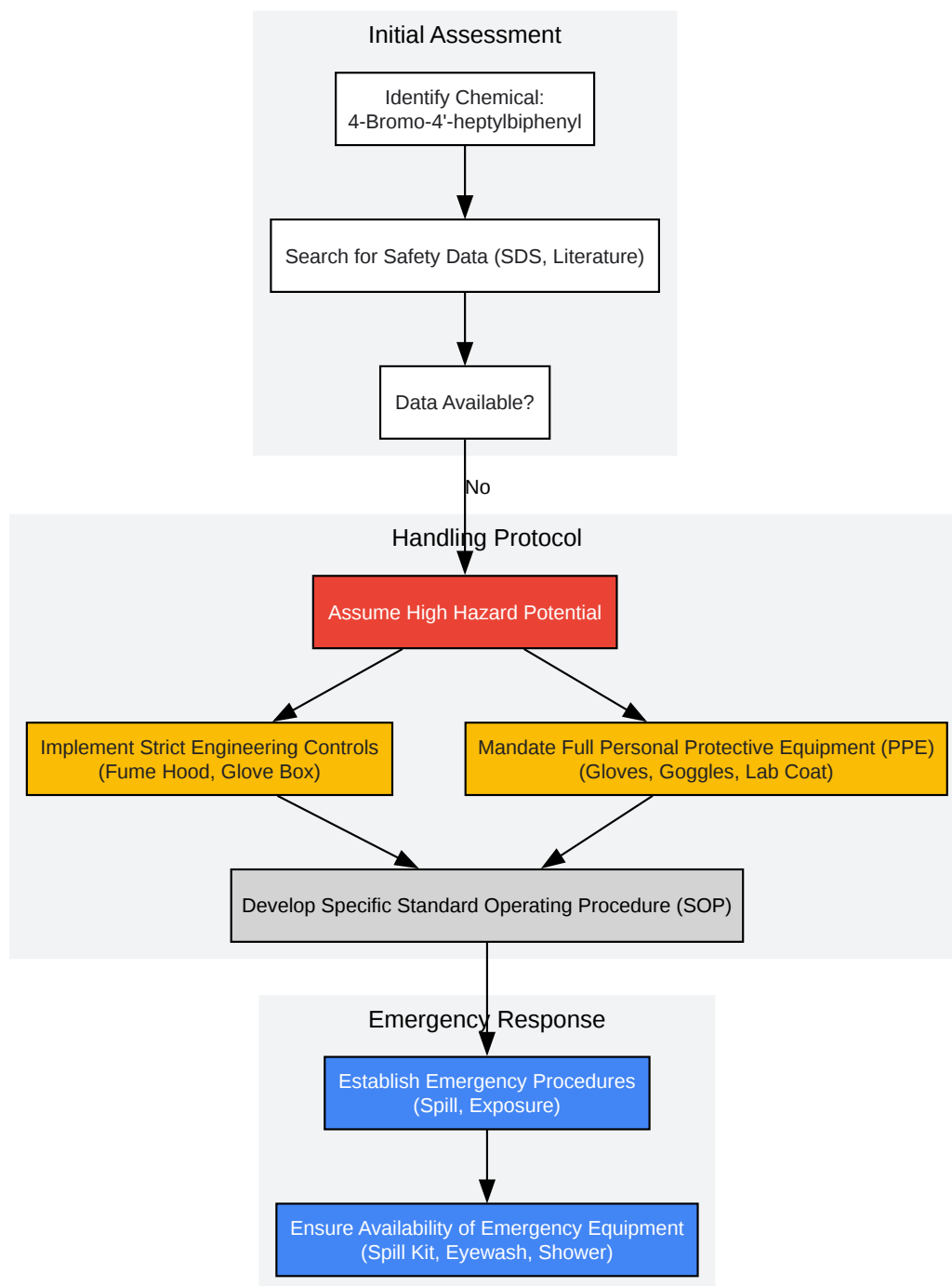
A critical gap exists in the safety profile of **4-Bromo-4'-heptylbiphenyl**, as there is no available data on its toxicological and ecotoxicological properties.^[1]

Toxicological Endpoint	Data
Acute Toxicity (Oral, Dermal, Inhalation)	No data available
Skin Corrosion/Irritation	No data available
Serious Eye Damage/Irritation	No data available
Respiratory or Skin Sensitization	No data available
Germ Cell Mutagenicity	No data available
Carcinogenicity	No data available
Reproductive Toxicity	No data available
Specific Target Organ Toxicity (Single Exposure)	No data available
Specific Target Organ Toxicity (Repeated Exposure)	No data available
Aspiration Hazard	No data available

Ecotoxicological Endpoint	Data
Toxicity to Fish	No data available[1]
Toxicity to Daphnia and other Aquatic Invertebrates	No data available[1]
Toxicity to Algae	No data available[1]
Toxicity to Microorganisms	No data available[1]
Persistence and Degradability	No data available[1]
Bioaccumulative Potential	No data available[1]
Mobility in Soil	No data available[1]

Given the lack of data, this compound should be handled as a potentially hazardous substance. The logical workflow for handling a chemical with unknown toxicity is outlined in the diagram below.

Workflow for Handling Chemicals with Unknown Toxicity

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Caption: Workflow for handling chemicals with unknown toxicity.

Safe Handling and Storage

Proper handling and storage are crucial to minimize potential exposure to **4-Bromo-4'-heptylbiphenyl**.

- **Handling:** Use in a well-ventilated area, preferably in a chemical fume hood. Avoid generating dust. Wear appropriate personal protective equipment (PPE), including safety goggles with side-shields, chemical-resistant gloves, and a lab coat.[\[1\]](#)
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area. Keep away from incompatible materials such as strong oxidizing agents.

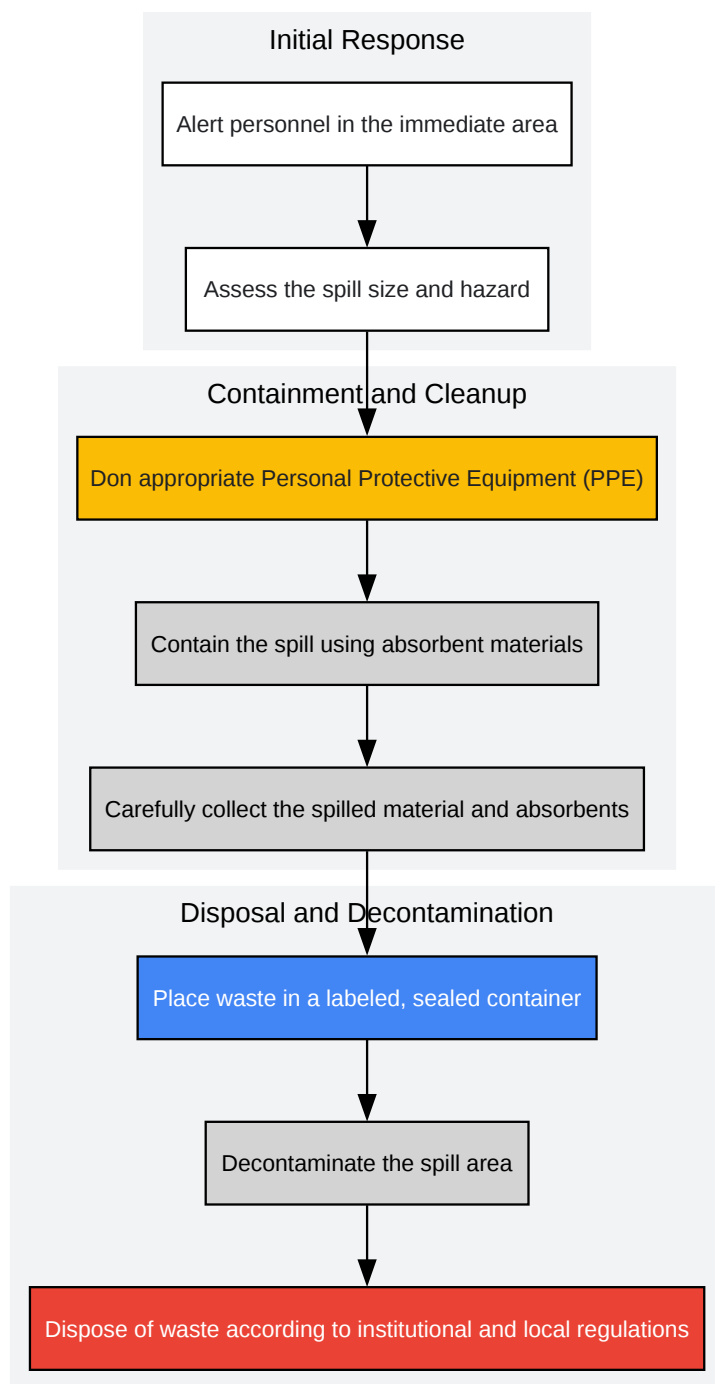
First Aid and Emergency Procedures

In the event of exposure, follow these first-aid measures and seek medical attention.

- **Inhalation:** Move the victim to fresh air. If breathing is difficult, provide oxygen.[\[1\]](#)
- **Skin Contact:** Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water.[\[1\]](#)
- **Eye Contact:** Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing.[\[1\]](#)
- **Ingestion:** Rinse mouth with water. Do not induce vomiting.[\[1\]](#)
- **Fire-fighting:** Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam. Wear self-contained breathing apparatus and full protective gear.[\[1\]](#)
- **Accidental Release:** Wear personal protective equipment. Sweep up the material, avoiding dust generation, and place it in a suitable container for disposal.[\[1\]](#)

The general workflow for responding to a chemical spill is illustrated below.

Chemical Spill Response Workflow



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Caption: General workflow for chemical spill response.

Experimental Protocols

Due to the absence of specific toxicological and ecotoxicological studies for **4-Bromo-4'-heptylbiphenyl**, no experimental protocols for this specific compound are available. However, a representative protocol for a standard ecotoxicity test is provided below for informational purposes.

Representative Protocol: Acute Immobilization Test with *Daphnia magna*

This protocol is a generalized procedure based on OECD Guideline 202 for assessing the acute toxicity of a substance to *Daphnia magna*.

Objective: To determine the concentration of a test substance that causes immobilization of 50% of the daphnids (EC50) within a 48-hour exposure period.

Materials:

- Test substance (**4-Bromo-4'-heptylbiphenyl**)
- *Daphnia magna* (less than 24 hours old)
- Reconstituted freshwater (culture medium)
- Glass test vessels (e.g., 50 mL beakers)
- Pipettes and other standard laboratory glassware
- Solvent (if the test substance is not readily soluble in water)
- pH meter, dissolved oxygen meter, thermometer

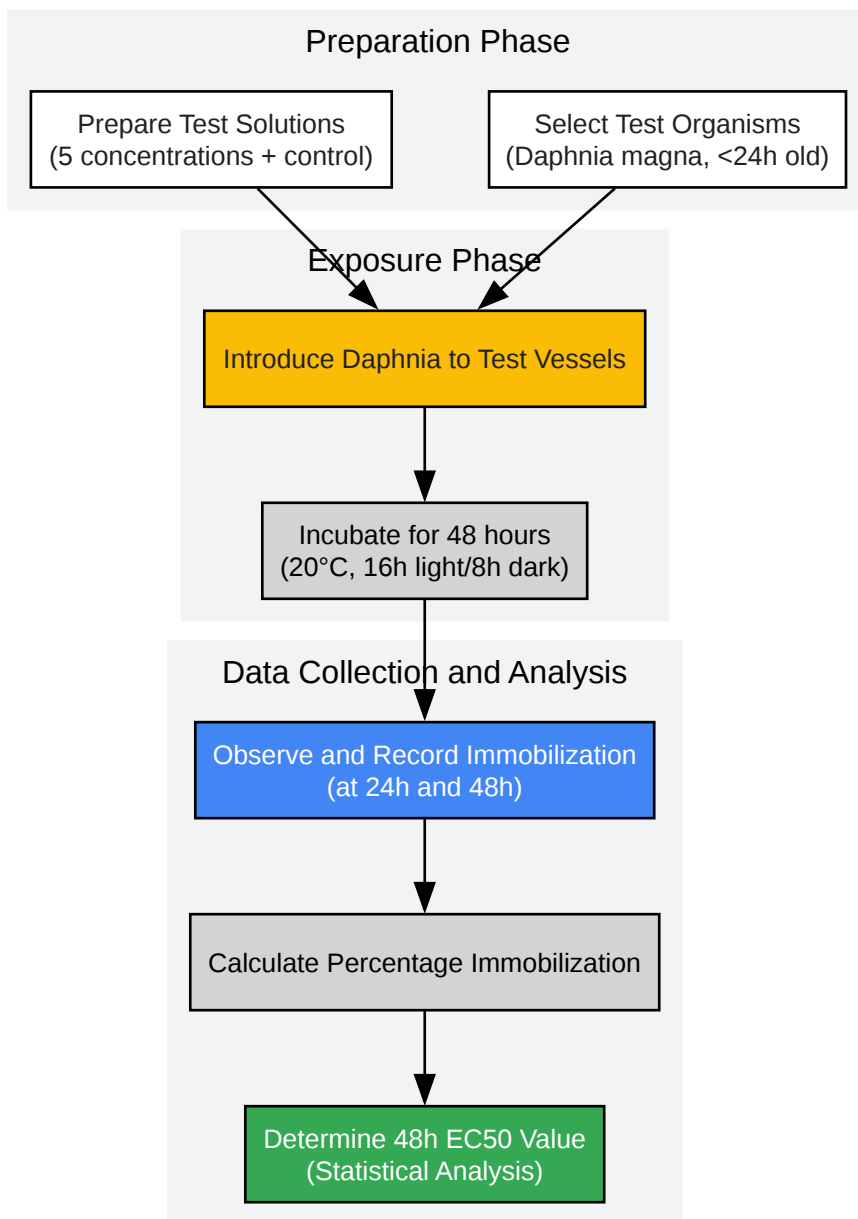
Procedure:

- Preparation of Test Solutions: Prepare a series of at least five concentrations of the test substance, typically in a geometric series. A control (culture medium only) and, if necessary, a solvent control are also prepared.

- Test Organisms: Use juvenile *Daphnia magna* from a healthy, breeding culture. The daphnids should be less than 24 hours old at the start of the test.
- Test Conditions:
 - Temperature: 20 ± 2 °C
 - Light: 16-hour light / 8-hour dark cycle
 - Feeding: Daphnids are not fed during the test.
- Test Procedure:
 - Add a known volume of the appropriate test solution to each test vessel.
 - Introduce a specific number of daphnids (e.g., 5) into each test vessel. Use at least four replicate vessels for each concentration and control.
 - Observe the daphnids at 24 and 48 hours. Record the number of immobilized daphnids in each vessel. Immobilization is defined as the inability to swim within 15 seconds after gentle agitation of the test vessel.
- Data Analysis: Calculate the percentage of immobilized daphnids at each concentration for each observation time. Determine the 48-hour EC50 value and its 95% confidence limits using appropriate statistical methods (e.g., probit analysis).

The logical flow of this experimental protocol is depicted in the following diagram.

Daphnia magna Acute Immobilization Test Workflow

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Caption: Workflow for a Daphnia magna acute immobilization test.

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References

- 1. Comparative toxicity of a brominated flame retardant (tetrabromobisphenol A) on microalgae with single and multi-species bioassays - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Acute Toxicities of Bromophenols to Alga and Daphnia: Comparative Species Sensitivity Distribution Between Standard and Dietary Supplementation Tests - PMC [pmc.ncbi.nlm.nih.gov]
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